

Essential Safety and Operational Guide for Handling P53R3

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Compound of Interest

Compound Name: P53R3
CAS No.: 922150-12-7
Cat. No.: B12421918

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **P53R3**, a potent p53 reactivator utilized in cancer research. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound.

Compound Information and Storage

P53R3 is a chemical compound identified by CAS number 922150-12-7. It is supplied as a solid or in a dimethyl sulfoxide (DMSO) solution and is intended for research use only.

Storage and Stability:

Proper storage is crucial to maintain the integrity of **P53R3**.

Form	Storage Temperature	Duration	Special Conditions
Solid	4°C	Long-term	Store under a nitrogen atmosphere.
In DMSO Solution	-80°C	Up to 6 months	Store under a nitrogen atmosphere.
In DMSO Solution	-20°C	Up to 1 month	Store under a nitrogen atmosphere.

Personal Protective Equipment (PPE)

Due to the absence of a comprehensive Safety Data Sheet (SDS), a conservative approach to personal protection is recommended. The following PPE should be worn at all times when handling **P53R3**:

PPE Category	Item	Specifications
Hand Protection	Gloves	Two pairs of nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to protect against splashes.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and buttoned.
Respiratory Protection	Chemical Fume Hood	All handling of solid P53R3 and solutions should be performed in a certified chemical fume hood to avoid inhalation of any dust or aerosols.

Operational Plan: Handling and Preparation of Solutions

Handling Solid **P53R3**:

- Work Area Preparation: Ensure the chemical fume hood is clean and uncluttered.
- Weighing: If weighing the solid compound, do so on a tared, disposable weigh boat within the fume hood.
- Spill Prevention: Handle the solid with care to prevent generating dust.

Preparation of **P53R3** Solution in DMSO:

- Solvent Handling: DMSO is readily absorbed through the skin and can carry other chemicals with it. Handle DMSO with extreme care, wearing double gloves.
- Dissolving: Slowly add the weighed **P53R3** solid to the required volume of DMSO in a suitable vial.
- Mixing: Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, date, and your initials.

Disposal Plan

All waste materials contaminated with **P53R3** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid P53R3	Collect in a clearly labeled hazardous waste container.
P53R3 Solutions	Collect in a labeled, sealed container for liquid hazardous waste. Do not mix with incompatible waste streams.
Contaminated Labware (e.g., pipette tips, weigh boats, gloves)	Place in a designated solid hazardous waste container.

Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Emergency Situation	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocol: In Vitro p53 Reactivation Assay

This protocol outlines a general procedure to assess the ability of **P53R3** to reactivate mutant p53 in cancer cell lines.

Objective: To determine the effect of **P53R3** on the transcriptional activity of mutant p53.

Materials:

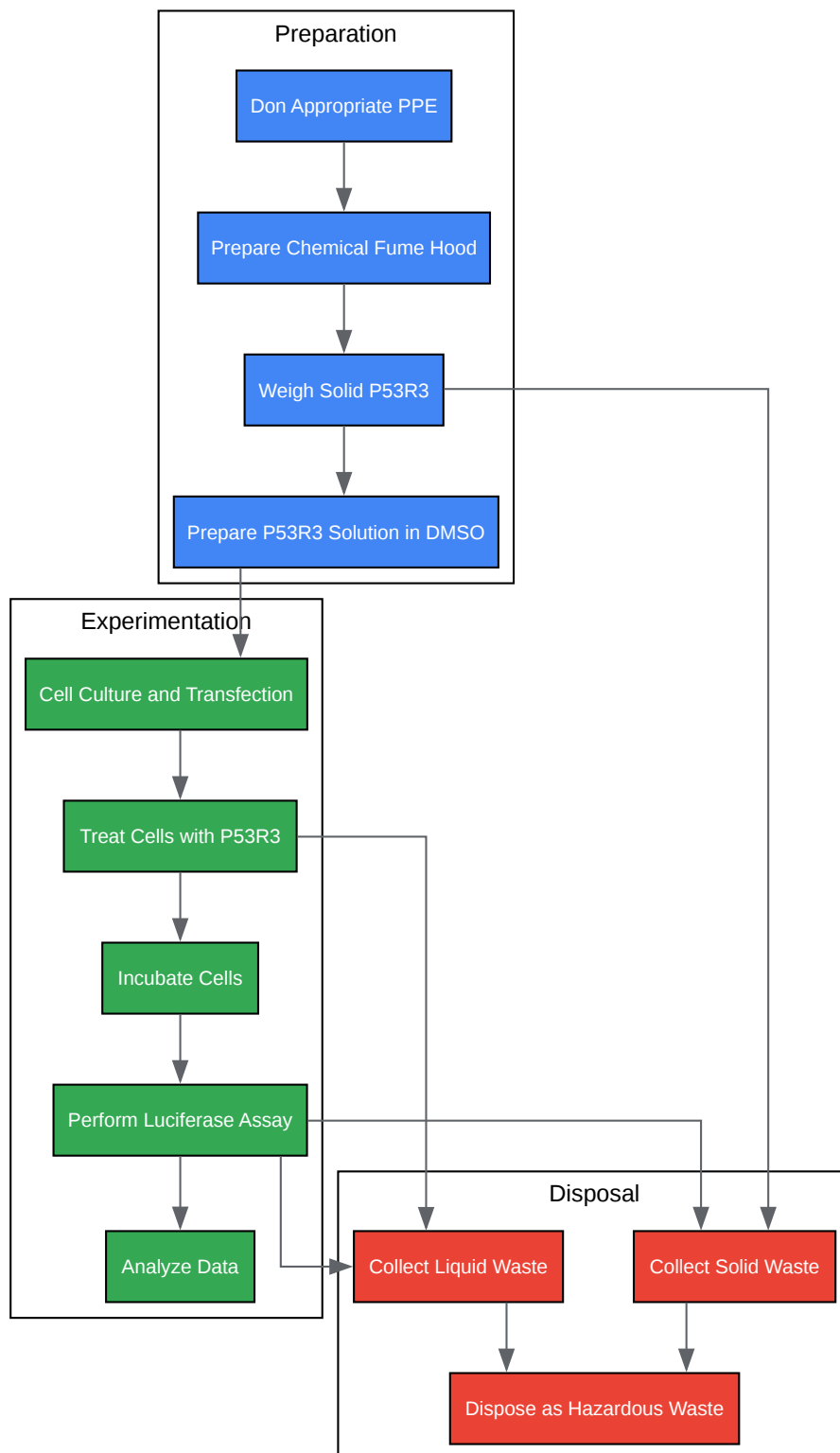
- Cancer cell line expressing a p53 mutant (e.g., a cell line with p53R175H, p53R248W, or p53R273H).
- **P53R3** stock solution in DMSO.
- Cell culture medium and supplements.
- Luciferase reporter plasmid containing a p53-responsive element.
- Transfection reagent.
- Luciferase assay system.
- Plate reader capable of measuring luminescence.

Methodology:

- **Cell Seeding:** Seed the cancer cells in a 96-well plate at a density that will result in 70-80% confluency at the time of transfection.
- **Transfection:** Co-transfect the cells with the p53-responsive luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase) using a suitable transfection reagent according to the manufacturer's instructions.
- **P53R3 Treatment:** After 24 hours of transfection, treat the cells with varying concentrations of **P53R3**. Include a vehicle control (DMSO) and a positive control if available.
- **Incubation:** Incubate the cells for an additional 24-48 hours.
- **Luciferase Assay:** Lyse the cells and measure the firefly and Renilla luciferase activities using a dual-luciferase assay system and a plate reader.
- **Data Analysis:** Normalize the firefly luciferase activity to the Renilla luciferase activity to account for variations in transfection efficiency and cell number. Compare the luciferase activity in **P53R3**-treated cells to the vehicle control to determine the fold induction of p53 transcriptional activity.

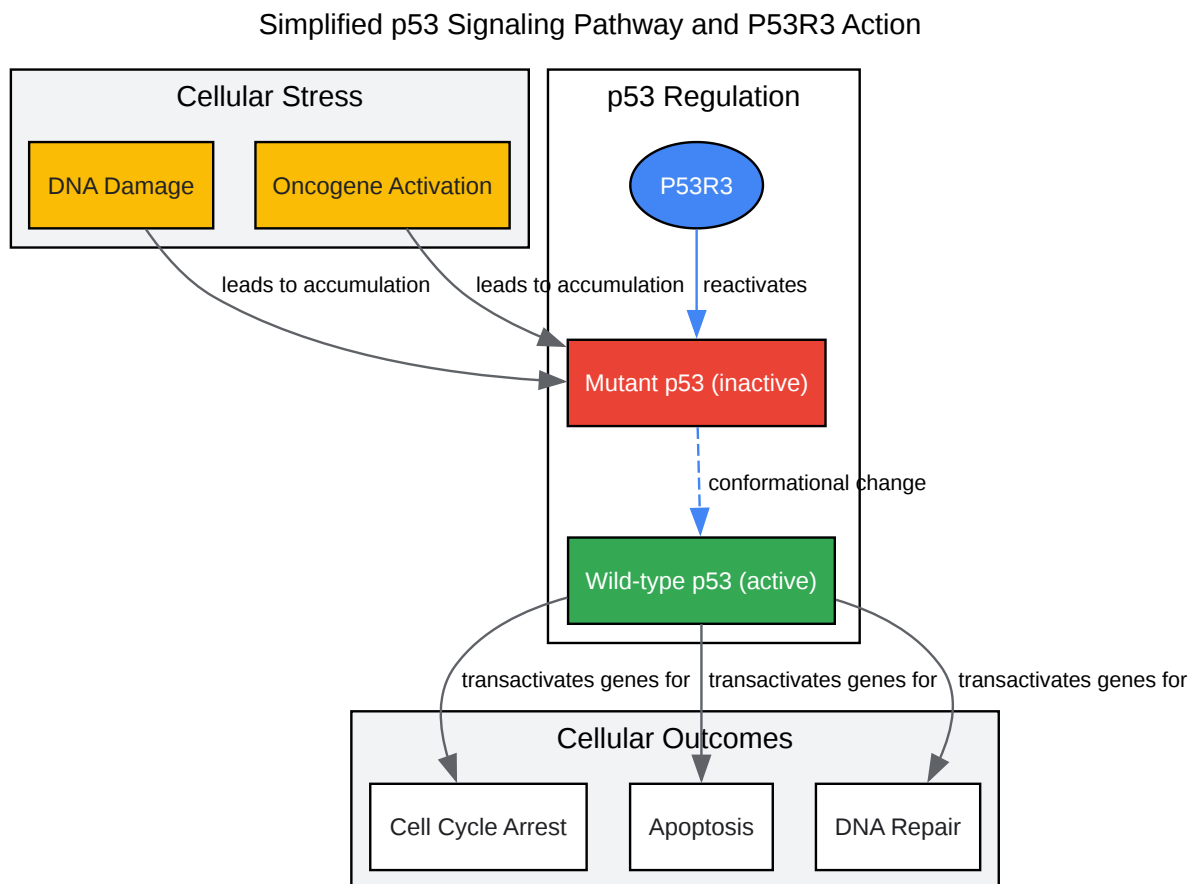
Visualizations

P53R3 Handling and Experimental Workflow



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Caption: Workflow for the safe handling and experimental use of **P53R3**.



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